

Application Notes and Protocols for In Vitro Evaluation of Ripk1-IN-13

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Compound of Interest

Compound Name: *Ripk1-IN-13*

Cat. No.: *B11183023*

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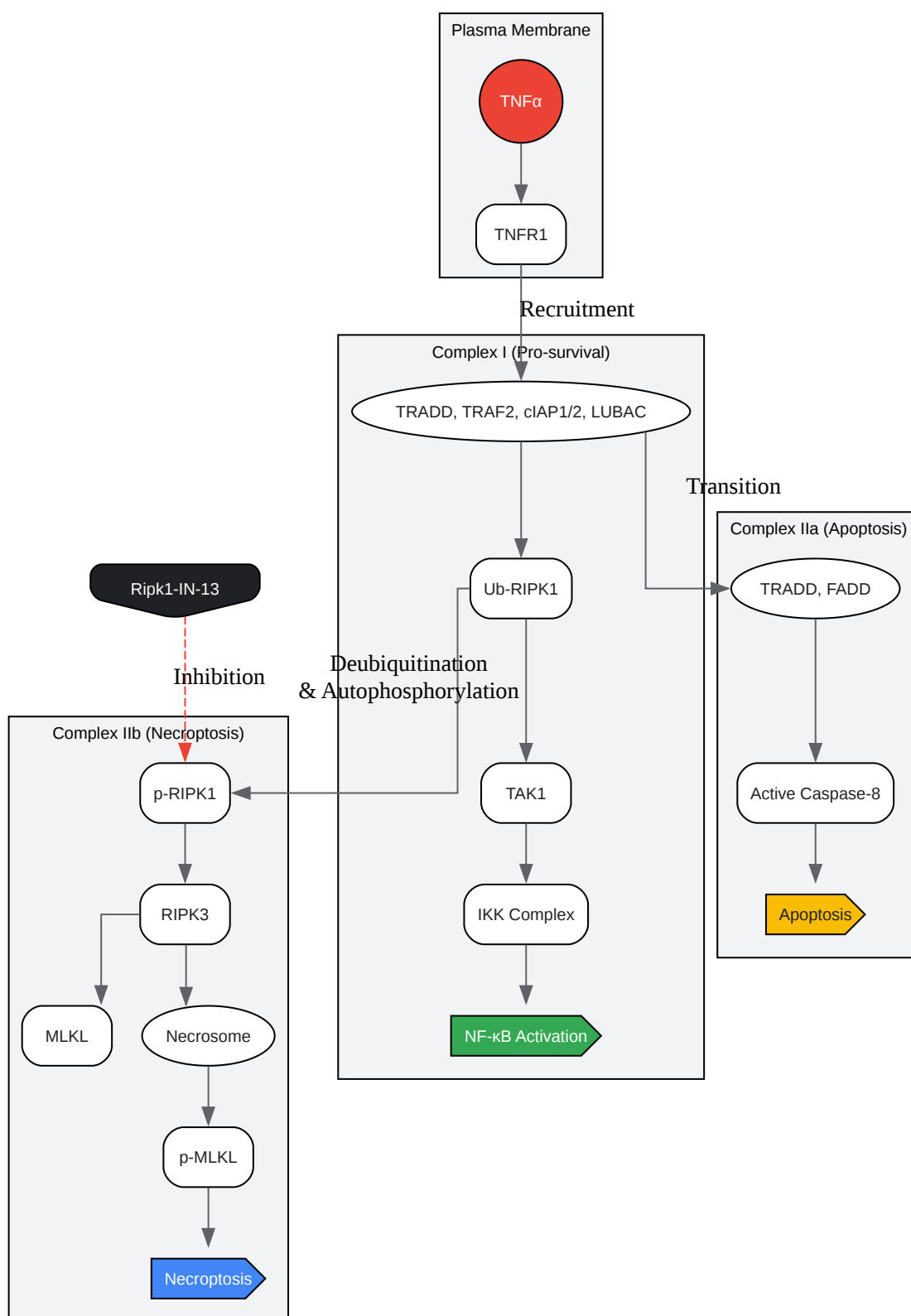
This document provides detailed protocols and application notes for the in vitro characterization of **Ripk1-IN-13**, a selective inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1). The provided methodologies are essential for assessing the potency and mechanism of action of novel RIPK1 inhibitors.

Introduction to RIPK1

Receptor-Interacting serine/threonine-Protein Kinase 1 (RIPK1) is a critical regulator of cellular signaling pathways that govern inflammation, apoptosis, and necroptosis.^[1] Dysregulation of RIPK1 activity has been implicated in a variety of inflammatory and neurodegenerative diseases, making it a compelling therapeutic target.^[1] RIPK1 functions as a scaffold protein and a kinase, with its kinase activity being crucial for the induction of necroptotic cell death.

RIPK1 Signaling Pathways

RIPK1 is a key signaling node that can initiate distinct downstream pathways depending on the cellular context and post-translational modifications. Upon stimulation by ligands such as Tumor Necrosis Factor (TNF), RIPK1 can trigger pro-survival NF-κB signaling, caspase-dependent apoptosis, or RIPK3/MLKL-mediated necroptosis.



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Caption: RIPK1 Signaling Pathways.

Data Presentation: In Vitro Activity of RIPK1 Inhibitors

The following table summarizes the in vitro potency of several known RIPK1 inhibitors determined by various biochemical assays. This data provides a comparative reference for the evaluation of novel compounds like **Ripk1-IN-13**.

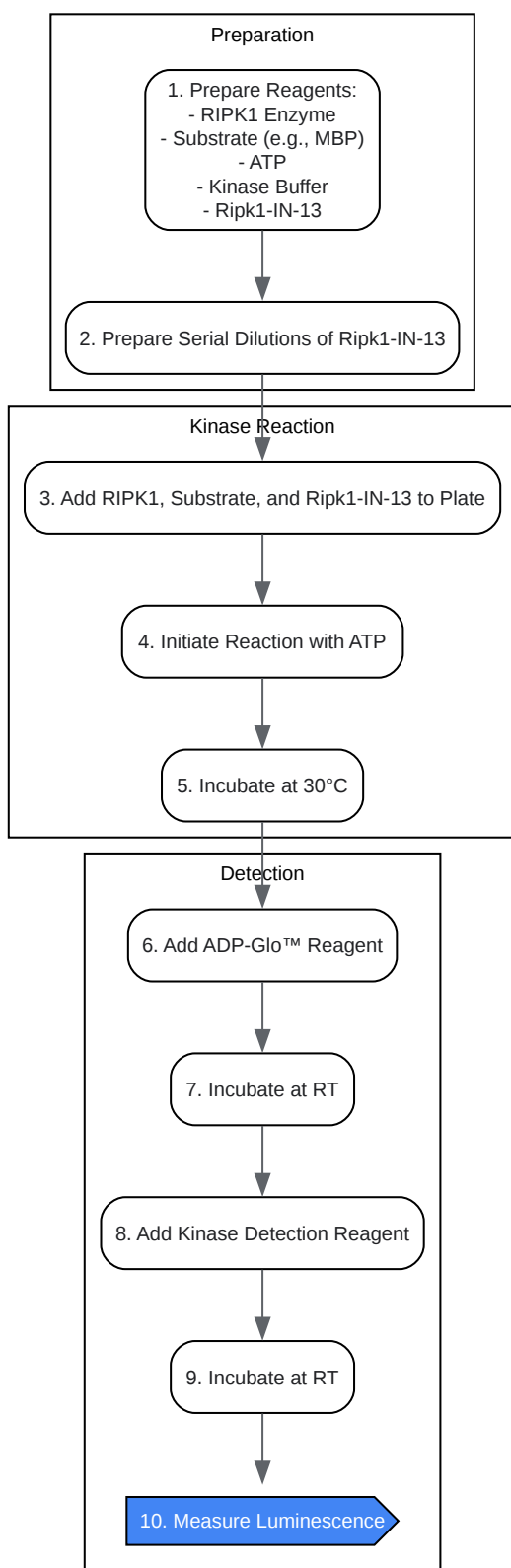
Compound	Assay Type	IC50 (nM)	Reference
GSK547	In Vitro Kinase	13 ng/ml	[2]
RIPA-56	In Vitro Kinase	13	[1]
GSK2982772	FP Binding	1.0	[1]
GSK3145095	ADP-Glo	6.3	[1]
PK68	In Vitro Kinase	90	[1]
Compound 71	ADP-Glo	167	[1]
Compound 72	ADP-Glo	178	[1]

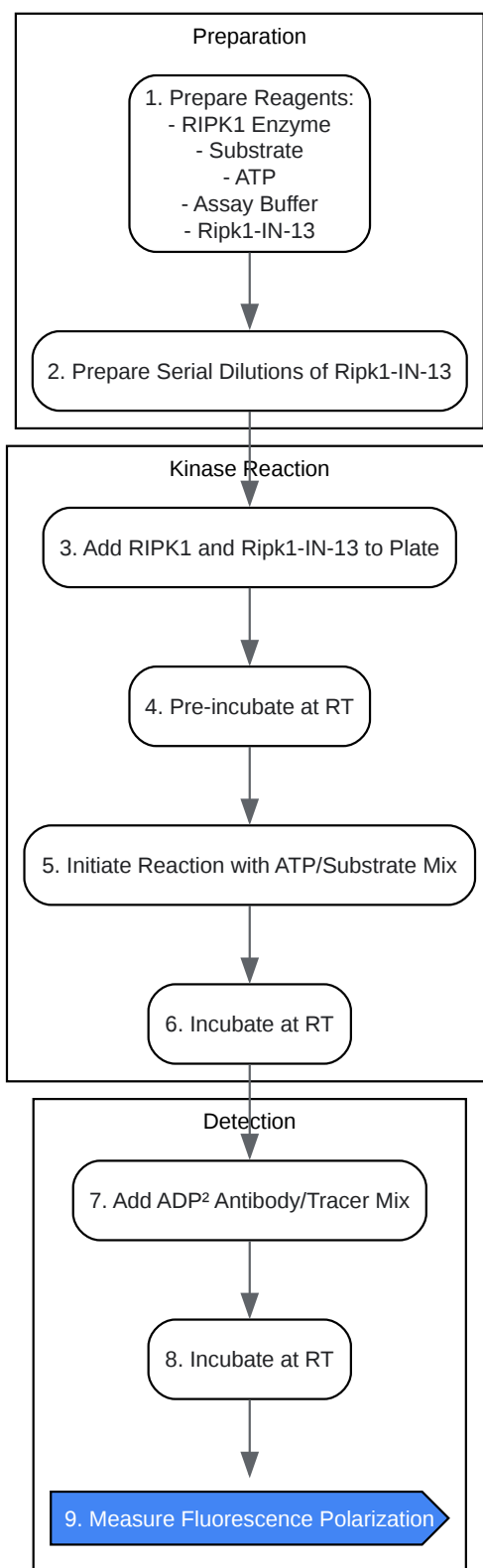
Experimental Protocols

ADP-Glo™ Kinase Assay for RIPK1 Activity

This protocol is designed to quantify the kinase activity of RIPK1 by measuring the amount of ADP produced during the phosphorylation reaction.

Experimental Workflow:





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References

- 1. Advances in RIPK1 kinase inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Stage-Dependent Impact of RIPK1 Inhibition on Atherogenesis: Dual Effects on Inflammation and Foam Cell Dynamics - PMC [pmc.ncbi.nlm.nih.gov]
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